

# Vat Black 27 chemical structure and properties

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## Compound of Interest

Compound Name: *Vat Black 27*

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## An In-depth Technical Guide to Vat Black 27

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **Vat Black 27**, a synthetic vat dye belonging to the anthraquinone class. The information is intended for researchers, scientists, and professionals in the fields of chemistry and drug development, offering detailed data and experimental context.

### Core Chemical Identity

**Vat Black 27**, also known by names such as Vat Olive R and C.I. 69005, is a complex organic molecule used primarily in the textile industry for dyeing cellulosic fibers.<sup>[1][2][3]</sup> Its identity is defined by several key identifiers, which are summarized in the table below.

Identifier	Value
CAS Number	2379-81-9[1][2][3][4][5][6]
Molecular Formula	C42H23N3O6[1][2][4][5][6][7][8]
Molecular Weight	665.65 g/mol [1][2][5]
Chemical Class	Anthraquinones[2]
Colour Index No.	69005[1][2]
SMILES String	<chem>O=C(C1=C2C(NC(C3=CC=CC=C3)=O)=CC4=C1NC5=C4C=C(NC(C6=CC=CC=C6)=O)C(C7=O)=C5C(C8=C7C=CC=C8)=O)C9=C(C=CC=C9)C2=O</chem> [5]

## Physicochemical Properties

**Vat Black 27** is a black powder with distinct solubility characteristics that are fundamental to its application as a vat dye.[1][2][4] It is insoluble in its oxidized form but can be converted to a soluble leuco form under reducing, alkaline conditions.[9][10]

Property	Value/Description
Appearance	Black Powder[1][2][4]
Boiling Point	~685.54°C (rough estimate)[8][11]
Density	~1.537 g/cm <sup>3</sup> [8]
Solubility	- Insoluble: Water, Acetone, Ethanol, Toluene, Xylene[1][2][4][12] - Slightly Soluble: Chloroform, Pyridine, Quinoline[1][2][4][12] - Soluble: o-chlorophenol[4], 2-Chlorophenol[2][3]
Behavior in Conc. H2SO4	Turns red; dilution yields a flocculent olive-green precipitate.[2][3][4][12]
Leuco Form Color	- Alkaline Reduction: Reddish-brown[2][3][4] - Acid Reduction: Yellowish-brown[2][4]

## Experimental Protocols

### Manufacturing Methods

The synthesis of **Vat Black 27** involves complex organic reactions. Two primary manufacturing methods are reported:[2]

- Method A: This process involves the condensation of N-(4-chloro-9,10-dioxo-9,10-dihydroanthracen-1-yl)benzamide with N-(4-amino-9,10-dioxo-9,10-dihydroanthracen-1-yl)benzamide in the presence of a copper catalyst, followed by cyclization using chlorosulfonic acid.[2]
- Method B: This method utilizes N-[4-(4-benzoylimino-9,10-dioxo-anthracen-1-ylidene)amino-9,10-dihydroxy-anthracen-1-yl]benzamide, which undergoes a change in sulfuric acid, followed by an oxidation step.[2]

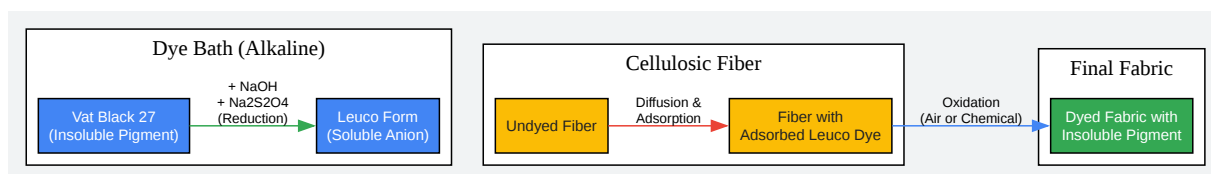
The manufacturing of vat dyes, including **Vat Black 27**, often requires high-boiling solvents like nitrobenzene and chlorinated benzenes, and may involve heavy metal catalysts.[13] These processes can have low overall yields, contributing to the generation of hazardous waste.[13]

### Vat Dyeing Process

The application of **Vat Black 27** to cellulosic fibers like cotton is a multi-step process that exploits its unique solubility properties.[9][10] The general protocol is as follows:

- Reduction (Vatting): The insoluble **Vat Black 27** pigment is converted into its water-soluble leuco form. This is achieved in an alkaline bath (pH 11-13) using a reducing agent, most commonly sodium dithionite (also known as sodium hydrosulfite).[10][14][15] The temperature for this step is typically controlled between 40-50°C.[12]
- Dyeing: The textile material is immersed in the dyebath containing the soluble leuco dye. The leuco form has a high affinity for cellulosic fibers and penetrates the fiber structure.[4][9]
- Oxidation: After dyeing, the fabric is exposed to air or treated with a chemical oxidizing agent. This converts the soluble leuco dye back to its original insoluble pigment form, trapping it within the fiber.[9][10][15]

- Soaping: The dyed fabric is washed with a hot soap or detergent solution. This step is crucial for removing excess dye from the surface, developing the true color, and improving the dye's fastness properties by promoting the aggregation of dye molecules into a more stable crystalline form.[12][15]



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Vat Dyeing Workflow for **Vat Black 27**.

## Applications

**Vat Black 27** is primarily used for dyeing cotton and other cellulosic fibers such as viscose and linen.[1][4][8][14]

- Textile Dyeing: It is suitable for both immersion dyeing (jig dyeing) and continuous pad dyeing processes.[2][12] It demonstrates good levelness and affinity for cotton fibers.[4][8]
- Color Matching: Due to its shade, it is frequently used in combination with other vat dyes to produce compound colors like gray, brown, dark green, and dark blue.[4][8][12]
- Other Substrates: It can also be used for dyeing silk, leather, and polyester/cotton blended fabrics, often in a single bath process with disperse dyes for the polyester component.[1][4][12]

## Safety and Environmental Considerations

- Toxicity: Limited toxicological data is available. One study indicates it can be an eye irritant in rabbits.[16] Like many synthetic dyes, particularly those derived from complex aromatic structures, caution should be exercised during handling.

- Environmental Impact: The manufacturing process for vat dyes is a significant source of pollution, utilizing hazardous solvents and generating waste from low-yield reactions.[13] Wastewater from dyeing processes can contain residual toxic chemicals, high pH levels, and color, which pose aesthetic and ecological challenges.[17][18] While vat dyes are known for their excellent fastness, which reduces bleeding during consumer use, their synthesis and application phases present considerable environmental hurdles.[14][18]

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